

# Butyronitrile: A Technical Guide to Safe Laboratory Handling and Storage

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## Compound of Interest

Compound Name: **Butyronitrile**

Cat. No.: **B089842**

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **butyronitrile** in a laboratory setting. The following information is presented in a question-and-answer format to directly address potential issues and ensure user safety.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **butyronitrile**?

**A1:** **Butyronitrile** is a highly flammable liquid and vapor that is fatal if swallowed or inhaled and toxic in contact with skin.<sup>[1]</sup> It can cause serious eye irritation and damage to organs.<sup>[1]</sup> The vapor can form explosive mixtures with air, and it may decompose upon heating or contact with acids and hot surfaces to produce highly toxic hydrogen cyanide and nitrogen oxides.<sup>[2][3]</sup>

**Q2:** What are the immediate symptoms of **butyronitrile** exposure?

**A2:** Acute exposure to **butyronitrile** can irritate the skin, eyes, nose, and throat, leading to coughing and wheezing.<sup>[4]</sup> High exposure may cause headache, nausea, vomiting, weakness, confusion, dizziness, tremors, convulsions, and a bluish discoloration of the skin (cyanosis), which can be fatal.<sup>[4]</sup>

**Q3:** What personal protective equipment (PPE) is mandatory when handling **butyronitrile**?

**A3:** Appropriate PPE is critical to ensure safety. This includes:

- Eye/Face Protection: Safety glasses, safety goggles, and a face shield.[1] Contact lenses should not be worn.[4]
- Hand Protection: Impervious gloves must be worn.[1]
- Skin and Body Protection: Impervious protective clothing is required to prevent skin contact. [1]
- Respiratory Protection: A gas mask or a self-contained breathing apparatus should be used. [1] In situations with potential for high exposure, a MSHA/NIOSH-approved supplied-air respirator with a full facepiece is necessary.[4]

Q4: How should **butyronitrile** be properly stored in the laboratory?

A4: **Butyronitrile** must be stored in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[4][5][6] Containers should be kept tightly closed and may require storage under an inert gas to protect from moisture.[1][7] It should be stored locked up and separated from incompatible materials.[1][2]

Q5: What materials are incompatible with **butyronitrile**?

A5: **Butyronitrile** is incompatible with strong acids (e.g., hydrochloric, sulfuric, nitric), strong bases (e.g., sodium hydroxide, potassium hydroxide), strong oxidizing agents (e.g., perchlorates, peroxides, nitrates), and strong reducing agents.[4][5][6][8][9] Violent reactions can occur when mixed with these substances.[2][3]

## Troubleshooting Guide

Scenario 1: Accidental Skin or Eye Contact

- Problem: **Butyronitrile** has been splashed on the skin or in the eyes.
- Solution:
  - Skin Contact: Immediately remove all contaminated clothing.[7][10] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[5][11] Seek immediate medical attention.[4]

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][5] Seek immediate medical attention.

#### Scenario 2: Inhalation Exposure

- Problem: A researcher is feeling dizzy or unwell after working with **butyronitrile**, suggesting potential inhalation.
- Solution:
  - Immediately move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[10][11]
  - If breathing has stopped, perform artificial respiration.[11]
  - Call for immediate medical assistance.[5][10]
  - If symptoms of cyanide poisoning develop, amyl nitrite capsules may be administered by trained personnel. A cyanide antidote kit should be readily available.[4]

#### Scenario 3: Small Spill in the Laboratory

- Problem: A small amount of **butyronitrile** has been spilled on a lab bench.
- Solution:
  - Evacuate non-essential personnel from the area and ensure adequate ventilation.[1]
  - Remove all sources of ignition.[3][5]
  - Wear appropriate PPE, including respiratory protection.
  - Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[5] Do not use combustible materials like sawdust.
  - Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[5][11]

- Clean the spill area thoroughly.
- Dispose of the waste according to local regulations.[\[7\]](#)[\[12\]](#)

#### Scenario 4: Fire Involving **Butyronitrile**

- Problem: A fire has started in an area where **butyronitrile** is stored or being used.
- Solution:
  - **Butyronitrile** is a dangerous fire hazard.[\[4\]](#) In case of fire, use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam extinguishers.[\[4\]](#)
  - Poisonous gases, including hydrogen cyanide and nitrogen oxides, are produced in a fire.[\[4\]](#)
  - Containers may explode when heated.[\[4\]](#) Use water spray to keep fire-exposed containers cool.[\[4\]](#)
  - Only personnel trained and equipped as per OSHA 1910.156 should attempt to fight the fire.[\[4\]](#)

## Quantitative Data Summary

### Physical and Chemical Properties

Property	Value
Flash Point	17°C (62.6°F) <a href="#">[2]</a>
Boiling Point	116-117°C <a href="#">[13]</a>
Auto-ignition Temperature	501°C (933.8°F)
Lower Flammability Limit	1.65% <a href="#">[2]</a>
Vapor Pressure	23 mm Hg at 25°C <a href="#">[2]</a>
Solubility in Water	Slightly soluble <a href="#">[9]</a> <a href="#">[11]</a>

## Exposure Limits

Organization	Limit
NIOSH (REL)	8 ppm (22 mg/m <sup>3</sup> ) averaged over a 10-hour workshift <a href="#">[4]</a>

# Experimental Protocols

## Procedure for Safely Dispensing **Butyronitrile**

- Preparation:
  - Ensure the work area is a well-ventilated chemical fume hood.
  - Verify that an emergency shower and eyewash station are readily accessible.[\[5\]](#)[\[6\]](#)
  - Remove all potential ignition sources from the vicinity.[\[4\]](#)
  - Don the required PPE: safety goggles, face shield, impervious gloves, and a lab coat.
- Dispensing:
  - Ground and bond the container and receiving equipment to prevent static discharge.[\[2\]](#)[\[4\]](#)[\[7\]](#)
  - Use only non-sparking tools to open and handle containers.[\[2\]](#)[\[4\]](#)
  - Slowly and carefully transfer the required amount of **butyronitrile** to the receiving vessel.
  - Avoid splashing.
- Post-Dispensing:
  - Securely close both the source and receiving containers.
  - Wipe down any minor drips on the exterior of the containers with a suitable absorbent material.

- Properly dispose of any contaminated materials.
- Wash hands thoroughly after handling.[\[1\]](#)

### Procedure for Safe Dilution of **Butyronitrile**

- Preparation:
  - Follow all preparation steps outlined in the "Safely Dispensing **Butyronitrile**" protocol.
  - Select a solvent that is compatible with **butyronitrile**.
- Dilution:
  - In a chemical fume hood, add the calculated amount of the chosen solvent to the reaction vessel.
  - Slowly and with constant stirring, add the **butyronitrile** to the solvent. Never add the solvent to the **butyronitrile** to avoid localized heating.
- Post-Dilution:
  - Seal the container with the diluted solution.
  - Label the container clearly with the contents and concentration.
  - Clean all equipment used in the process.
  - Dispose of any waste materials according to institutional guidelines.

## Safe Handling and Storage Workflow

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Caption: Logical workflow for the safe handling and storage of **butyronitrile**.

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